

Solubility Profile & Solvent Selection Strategy for Isochroman-7-ylmethanol

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Compound of Interest

Compound Name: *Isochroman-7-ylmethanol*

CAS No.: 1391113-48-6

Cat. No.: B2916736

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Executive Summary

Isochroman-7-ylmethanol (CAS: 1391113-48-6) is a bicyclic ether-alcohol intermediate critical in the synthesis of neuroprotective agents and advanced polymer precursors. Despite its growing utility, empirical solubility data remains sparse in public literature.

This guide provides a predictive solubility landscape based on Structure-Property Relationships (SPR) and establishes a self-validating experimental protocol for researchers to generate precise solubility data. By understanding the interplay between the lipophilic isochroman core and the hydrophilic hydroxymethyl moiety, scientists can optimize reaction media, crystallization processes, and formulation strategies.

Physicochemical Characterization & Theoretical Solubility

To predict the solubility profile, we must first deconstruct the molecule's interaction potential.

Structural Analysis

The molecule ($C_{10}H_{12}O_2$) consists of two distinct functional domains:

- The Isochroman Core (Lipophilic Scaffold): A bicyclic ether that exhibits moderate lipophilicity and Van der Waals interaction potential. It drives solubility in non-polar to moderately polar aprotic solvents (e.g., Dichloromethane, Toluene).
- The 7-Hydroxymethyl Group (Hydrophilic Handle): A primary alcohol ($-CH_2OH$) capable of strong Hydrogen Bonding (both donor and acceptor). This moiety enhances solubility in protic solvents (e.g., Methanol, Ethanol) and polar aprotic solvents (e.g., DMSO).

Calculated Physicochemical Properties

- Molecular Weight: 164.20 g/mol
- Predicted LogP (Octanol/Water): $\sim 1.2 - 1.6$
 - Insight: A LogP in this range suggests the compound is "amphiphilic" but leans towards lipophilicity. It will likely be highly soluble in organic solvents but possess limited (mg/mL range) solubility in water.
- Hydrogen Bond Donors (HBD): 1
- Hydrogen Bond Acceptors (HBA): 2

Predicted Solubility Landscape

Based on the "Like Dissolves Like" principle and the calculated properties, the following solubility profile is projected.

Solvent Class	Representative Solvents	Predicted Solubility	Mechanistic Rationale
Polar Aprotic	DMSO, DMF, DMAc	High (>100 mg/mL)	Strong dipole-dipole interactions; DMSO disrupts inter-molecular H-bonds of the solute.
Chlorinated	Dichloromethane (DCM), Chloroform	High (>50 mg/mL)	Excellent solvation of the isochroman ring; DCM is the "gold standard" for extraction.
Lower Alcohols	Methanol, Ethanol	High to Moderate	The -CH ₂ OH group facilitates solvation via H-bonding. Solubility may decrease as alcohol chain length increases.
Esters/Ketones	Ethyl Acetate, Acetone	Moderate	Good general solvents; likely suitable for recrystallization (temperature-dependent solubility).
Ethers	THF, MTBE	Moderate	Compatible with the ether core, but lacks the H-bond disruption power of alcohols.
Aliphatic Hydrocarbons	Hexane, Heptane	Low / Anti-solvent	The polar hydroxyl group repels these non-polar solvents. Useful for precipitation.

Aqueous

Water, PBS (pH 7.4)

Low (<1-5 mg/mL)

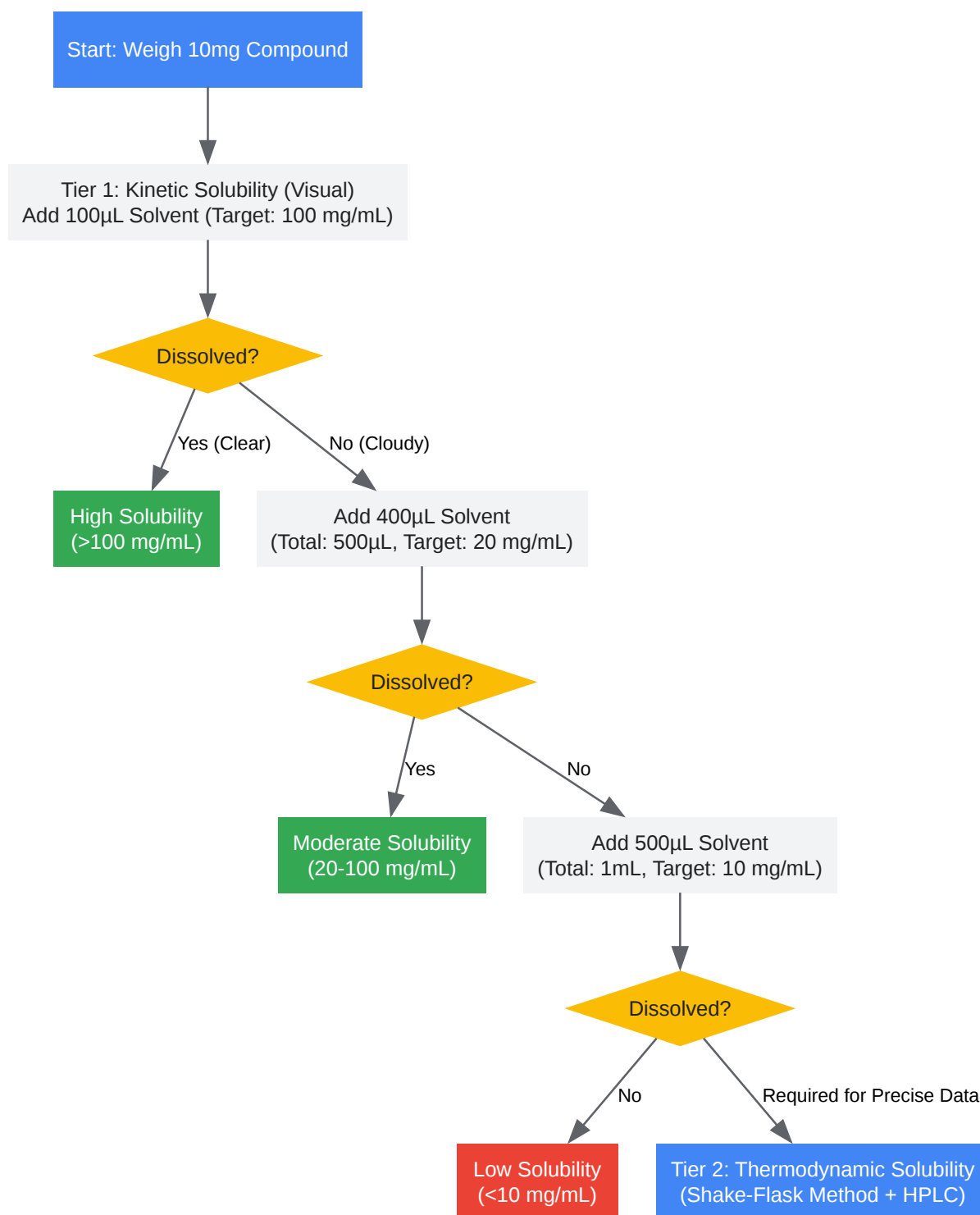
The hydrophobic bicyclic ring dominates, limiting water solubility despite the alcohol group.

Experimental Protocol: The Self-Validating System

Direct experimental verification is required for GMP workflows. The following protocol uses a Tiered Approach to conserve material while ensuring accuracy.

Workflow Visualization

The following diagram outlines the decision matrix for determining solubility, ensuring no sample is wasted on redundant testing.



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Caption: Tiered decision matrix for rapid solubility estimation (Tier 1) followed by precise thermodynamic quantification (Tier 2).

Tier 2: Thermodynamic Equilibrium Protocol (Gold Standard)

Use this method when precise values are needed for formulation or crystallization design.

Materials:

- **Isochroman-7-ylmethanol** (Solid)
- Target Solvent (HPLC Grade)
- 0.22 μ m PTFE Syringe Filter (Chemically inert)
- Agilent 1200 HPLC (or equivalent) with UV detection (254 nm)

Procedure:

- Saturation: Add excess solid (~50 mg) to 1 mL of solvent in a crimp-top vial.
- Equilibration: Agitate at 25°C ($\pm$ 0.5°C) for 24 hours using a thermomixer (1000 rpm).
 - Why? Kinetic dissolution is fast, but thermodynamic equilibrium requires time to overcome crystal lattice energy [1].
- Filtration: Centrifuge at 10,000 rpm for 5 mins. Filter the supernatant using a pre-warmed syringe filter (to prevent precipitation during filtration).
- Quantification: Dilute the filtrate 100x with Mobile Phase and inject into HPLC.
 - Calculation:

Solvent Selection for Applications For Chemical Synthesis

- Reaction Medium: Dichloromethane (DCM) or THF are recommended. They provide high solubility for the isochroman intermediate while remaining inert to many standard reagents (e.g., oxidizing agents, coupling reagents).

- Work-up/Extraction: Use Ethyl Acetate and Water. The compound will partition into the Ethyl Acetate layer (LogP ~1.5), allowing efficient separation from inorganic salts.

For Crystallization (Purification)

A Binary Solvent System is most effective for purifying this compound:

- Solvent: Ethyl Acetate or Isopropyl Alcohol (Dissolve at 60°C).
- Anti-solvent: Hexane or Heptane (Add dropwise until turbidity).
- Mechanism:[1][2][3][4][5] The non-polar anti-solvent forces the polar -CH₂OH group to aggregate, inducing crystallization of the pure compound [2].

References

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